

Solubility of N-Methyl-N-vinylacetamide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *N-Methyl-N-vinylacetamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **N-Methyl-N-vinylacetamide** (NMVA) in various organic solvents. Due to its amphiphilic nature, possessing both a hydrophilic amide group and a hydrophobic vinyl group, NMVA finds utility in polymer synthesis for biomedical applications, including drug delivery systems.^[1] Understanding its solubility is critical for its application in polymerization processes and formulation development.

Core Data Presentation: Solubility of N-Methyl-N-vinylacetamide

Currently, publicly available quantitative data on the solubility of **N-Methyl-N-vinylacetamide** in a range of organic solvents and temperatures is limited. The available information is primarily qualitative.

Table 1: Qualitative Solubility of **N-Methyl-N-vinylacetamide** (NMVA) at 25°C

Solvent Category	Solvent	Solubility
Alcohols	Ethanol	Soluble[1]
Methanol	Slightly Soluble[2][3]	
Ketones	Acetone	Soluble[1]
Aromatic Hydrocarbons	Toluene	Soluble[1]
Styrene	Soluble[1]	
Esters	Ethyl Acetate	Soluble[1], Slightly Soluble[2][3]
Methyl Methacrylate	Soluble[1]	
Hydroxy Ethyl Methacrylate	Soluble[1]	
PEG-Methacrylate	Soluble[1]	
Vinyl Acetate	Soluble[1]	
Halogenated Hydrocarbons	Chloroform	Slightly Soluble[2][3]
Acids	Acrylic Acid	Soluble[1]
Amides	N-vinyl pyrrolidone	Soluble[1]
N-vinyl formamide	Soluble[1]	
Water	Water	Miscible[4][5]

*Note: The term "Slightly Soluble" indicates that while the compound dissolves, it does so to a limited extent.

For comparative purposes, the following table presents quantitative solubility data for a structurally related compound, N-vinylacetamide (NVA). This data illustrates the typical format for such information and may offer insights into the potential behavior of NMVA.

Table 2: Quantitative Solubility of N-vinylacetamide (NVA) in Various Solvents at Different Temperatures

Solvent	Temperature (°C)	Solubility (g/100g of solvent)
Water	10	>880
Ethyl alcohol	10	140
25	240	
40	500	
Acetone	10	110
25	270	
40	520	
Toluene	10	20
25	90	
40	300	
Ethylacetate	10	70
25	140	
40	340	
Styrene	25	80
Methylmethacrylate	25	110
Methylacrylate	25	160
Vinylacetate	25	120
N,N-dimethylacrylamide	25	220

Data sourced from a technical data sheet for N-vinylacetamide.[6]

Experimental Protocols

Determination of Solubility

While specific experimental protocols for determining the solubility of **N-Methyl-N-vinylacetamide** were not found in the reviewed literature, a general methodology based on standard laboratory practices can be outlined.

1. Gravimetric Method:

- Objective: To determine the mass of NMVA that can dissolve in a specific volume of solvent at a given temperature.
- Procedure:
 - Add an excess amount of NMVA to a known volume of the organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Allow any undissolved NMVA to settle.
 - Carefully extract a known volume of the supernatant (the saturated solution).
 - Evaporate the solvent from the extracted sample under controlled conditions (e.g., in a vacuum oven).
 - Weigh the remaining NMVA residue.
 - Calculate the solubility in terms of g/100mL or other appropriate units.

2. Spectroscopic Method (e.g., UV-Vis or GC):

- Objective: To determine the concentration of NMVA in a saturated solution using spectroscopic techniques.
- Procedure:
 - Prepare a saturated solution as described in the gravimetric method.

- After allowing the undissolved solute to settle, filter the supernatant to remove any suspended particles.
- Dilute a precise volume of the saturated solution with a suitable solvent to a concentration that falls within the linear range of a pre-established calibration curve.
- Analyze the diluted sample using a calibrated UV-Vis spectrophotometer or Gas Chromatograph (GC).
- Determine the concentration of NMVA in the saturated solution from the calibration curve and calculate the original solubility.

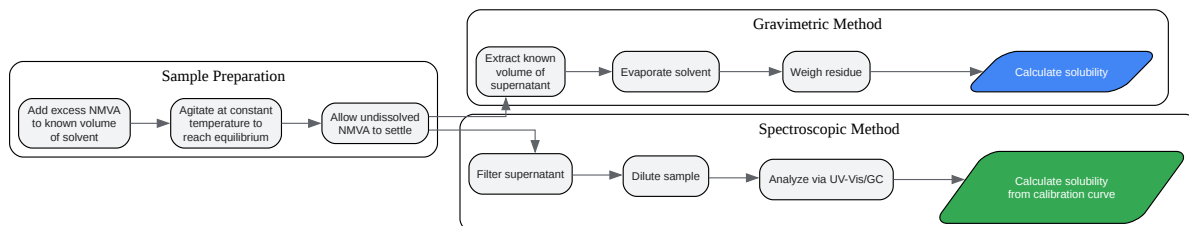
Synthesis of N-Methyl-N-vinylacetamide

A common method for the synthesis of **N-Methyl-N-vinylacetamide** involves the methylation of N-vinylacetamide.

- Reactants: N-vinylacetamide, a methylating agent (e.g., methyl iodide), and a base (e.g., potassium t-butoxide) in a suitable solvent (e.g., THF).
- Procedure:
 - Dissolve N-vinylacetamide in the solvent within a reaction vessel.
 - Add the base to the solution.
 - Introduce the methylating agent to the mixture and allow it to react.
 - After the reaction is complete, the resulting mixture is filtered.
 - The filtrate is then concentrated and purified, typically through distillation, to yield **N-Methyl-N-vinylacetamide**.

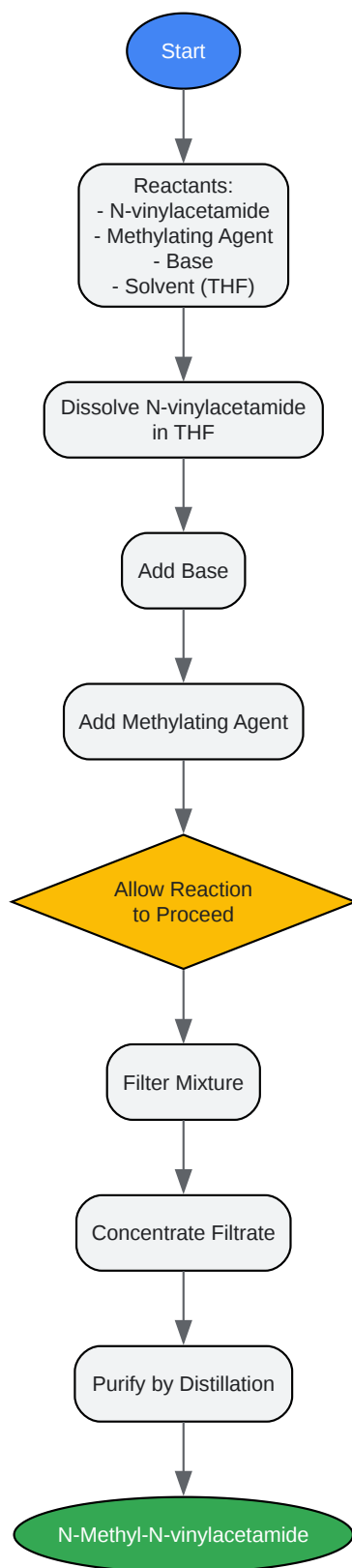
Mandatory Visualizations

The following diagrams illustrate key processes related to **N-Methyl-N-vinylacetamide**.



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Caption: Experimental workflow for determining the solubility of NMVA.



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Caption: Synthesis workflow for **N-Methyl-N-vinylacetamide**.

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